

Proper Disposal of MitoBloCK-11: A Guide for Laboratory Professionals

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Compound of Interest		
Compound Name:	MitoBloCK-11	
Cat. No.:	B15074296	Get Quote

For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides essential, step-by-step guidance for the safe disposal of **MitoBloCK-11**, a small molecule inhibitor of mitochondrial protein import. Adherence to these procedures is critical due to the compound's potential hazards.

Summary of Safety Data

All quantitative and qualitative safety information for **MitoBloCK-11** is summarized below. This data is extracted from the available Safety Data Sheet (SDS) and is crucial for understanding the compound's risk profile.



Parameter	Value/Information	Source
Chemical Name	MitoBloCK-11	DC Chemicals
Synonyms	MB-11	DC Chemicals[1]
CAS Number	413606-16-3	DC Chemicals[1]
Molecular Formula	C17H12BrN3O4S	DC Chemicals[1]
Molecular Weight	434.264 g/mol	DC Chemicals[1]
GHS Hazard Classification	Acute toxicity, Oral (Category 4)	DC Chemicals[1]
Acute aquatic toxicity (Category 1)	DC Chemicals	
Chronic aquatic toxicity (Category 1)	DC Chemicals	
Hazard Statements	H302: Harmful if swallowed.	DC Chemicals
H410: Very toxic to aquatic life with long lasting effects.	DC Chemicals	
Storage Conditions	Store at -20°C (powder) or -80°C (in solvent). Keep container tightly sealed in a cool, well-ventilated area, away from direct sunlight and ignition sources.	DC Chemicals
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents.	DC Chemicals

Step-by-Step Disposal Protocol

The following protocol outlines the mandatory steps for the safe disposal of **MitoBloCK-11** waste. This procedure is designed to minimize exposure to laboratory personnel and prevent environmental contamination.



- 1. Personal Protective Equipment (PPE):
- Before handling any **MitoBloCK-11** waste, ensure you are wearing appropriate PPE.
- Eye Protection: Safety goggles with side-shields are required.
- Hand Protection: Wear protective gloves.
- Skin and Body Protection: An impervious lab coat or clothing is necessary.
- Respiratory Protection: Use a suitable respirator if there is a risk of dust or aerosol formation.
- 2. Waste Segregation and Collection:
- Solid Waste:
 - Collect all solid waste contaminated with MitoBloCK-11, including unused powder, contaminated lab supplies (e.g., weigh boats, pipette tips, gloves), in a dedicated, clearly labeled hazardous waste container.
 - The container must be sealable and made of a material compatible with the chemical.
- Liquid Waste:
 - Collect all liquid waste containing MitoBloCK-11, such as solutions in solvents, in a dedicated, clearly labeled hazardous waste container.
 - Do not mix with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
 - Avoid releasing any amount of MitoBloCK-11 into the environment, including drains, water courses, or the soil.
- 3. Labeling:
- Clearly label the waste container with the following information:
 - "Hazardous Waste"



- ∘ "MitoBloCK-11"
- The specific hazards: "Acutely Toxic," "Aquatic Hazard"
- The date the waste was first added to the container.
- 4. Storage of Waste:
- Store the sealed hazardous waste container in a designated, secure area away from general laboratory traffic.
- Ensure the storage area is cool and well-ventilated.
- 5. Final Disposal:
- The ultimate disposal of MitoBloCK-11 waste must be conducted through an approved waste disposal plant.
- Contact your institution's EHS office to arrange for the pickup and disposal of the hazardous waste. Do not attempt to dispose of this chemical through regular trash or sewer systems.

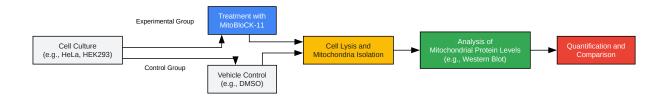
Biological Context and Experimental Workflow

MitoBloCK-11 is a known inhibitor of the mitochondrial protein import machinery, which is essential for the biogenesis of many mitochondrial proteins. Specifically, it has been shown to play a role in the delivery of the PINK1 pathway, which is critical for mitophagy, the selective degradation of damaged mitochondria. Understanding this biological context is crucial for researchers using this compound.

Below is a diagram illustrating the general workflow for an experiment investigating the effect of **MitoBloCK-11** on mitochondrial protein import.







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References

- 1. MitoBloCK-11|413606-16-3|MSDS [dcchemicals.com]
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